

early studies on diethynylbenzene isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

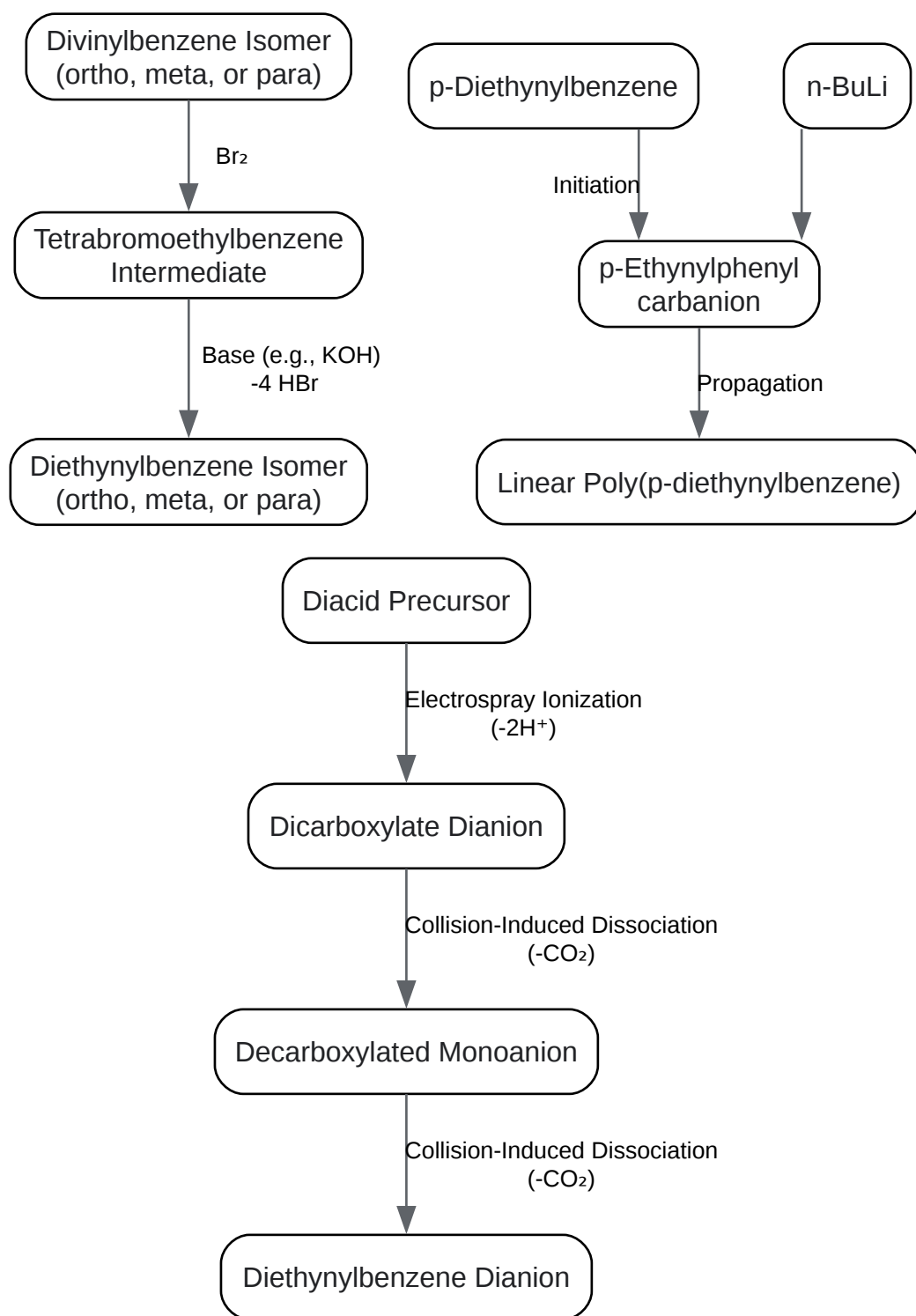
Compound Name: 1,2-Diethynylbenzene

Cat. No.: B1594171

[Get Quote](#)

General Synthetic Pathway

The most common early synthetic route to diethynylbenzene isomers involves a two-step process starting from the corresponding divinylbenzene isomers. The first step is the bromination of the vinyl groups to form a tetrabromoethylbenzene intermediate. This is followed by a dehydrobromination reaction, typically using a strong base, to eliminate four equivalents of hydrogen bromide and form the desired diethynylbenzene. This general transformation is depicted below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [early studies on diethynylbenzene isomers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594171#early-studies-on-diethynylbenzene-isomers\]](https://www.benchchem.com/product/b1594171#early-studies-on-diethynylbenzene-isomers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com